

Cost-Effectiveness Analysis: Dimethyl Cyanocarbonimidate (DMCC) in Synthesis

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Compound of Interest

Compound Name: *Dimethyl cyanocarbonimidate*

CAS No.: 24771-25-3

Cat. No.: B1607175

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Executive Summary & Strategic Positioning

Dimethyl cyanocarbonimidate (DMCC) (CAS: 24771-25-3) serves as a potent electrophilic synthon for constructing N-cyanoguanidines, a critical pharmacophore in histamine H2-receptor antagonists (e.g., Cimetidine) and agrochemicals.

While the sulfur analog DMDTC (CAS: 10191-60-3) dominates industrial routes due to lower raw material costs and higher reactivity, DMCC offers a superior "Green Chemistry" profile. It eliminates the generation of methyl mercaptan (MeSH), a toxic, foul-smelling gas that necessitates expensive scrubbing infrastructure.

The Verdict:

- Choose DMCC for pilot-plant scales, GMP facilities with strict odor/toxicity controls, and processes where solvent recycling (methanol) is prioritized over raw material cost.
- Choose DMDTC for bulk commodity manufacturing where scrubbing infrastructure already exists and raw material margins are the primary driver.

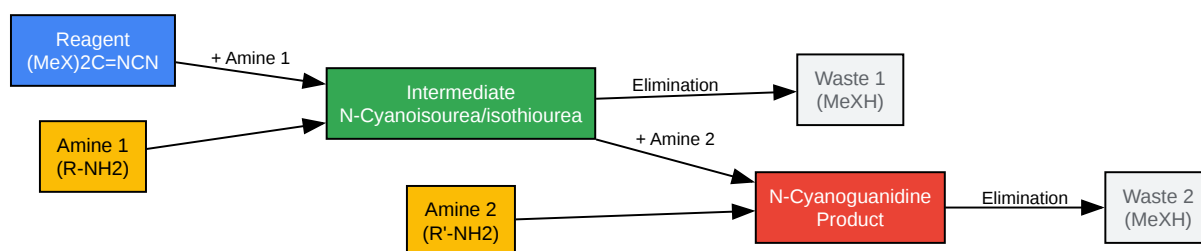
Comparative Technical Analysis

The Competitors

Feature	Dimethyl cyanocarbonimidate (DMCC)	Dimethyl N-cyanodithioiminocarbonate (DMDTC)	Diphenyl cyanocarbonimidate (DPCC)
Structure			
Leaving Group	Methoxide ()	Methanethiolate ()	Phenoxide ()
Reactivity	Moderate	High	Very High
Byproduct	Methanol (Green, Recyclable)	Methyl Mercaptan (Toxic, Odor)	Phenol (Toxic, Corrosive)
Atom Economy	High	Moderate (Sulfur weight)	Low (Phenyl weight)
Cost Index	\$\$\$	\$	\$\$\$\$

Mechanism of Action

Both reagents function via a stepwise nucleophilic substitution mechanism. The sulfur analog (DMDTC) is generally more reactive because the thiolate is a better leaving group and the C=N bond is more polarized.



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Figure 1: Stepwise displacement mechanism. For DMCC, X=O (Waste=Methanol).[1] For DMDTC, X=S (Waste=Methyl Mercaptan).

Cost-Effectiveness Breakdown

Direct vs. Indirect Costs

The "sticker price" of DMDTC is lower, but the Total Cost of Ownership (TCO) shifts when environmental compliance is factored in.

Cost Component	DMCC (Oxygen Analog)	DMDTC (Sulfur Analog)
Reagent Cost	High. Synthesis requires trimethyl orthoformate or cyanogen halides.	Low. Made from cheap cyanamide + + base.
Solvent Costs	Minimal. Reaction often runs in MeOH (byproduct is solvent).	Moderate. Requires specific solvents; byproduct MeSH contaminates solvent.
Waste Disposal	Low. Byproduct is Methanol (can be distilled/reused).	Very High. Requires caustic scrubbers or thermal oxidizers for MeSH.
Safety Equipment	Standard fume hood/ventilation.	Specialized gas detection, negative pressure zones, odor control.
Yield	75-85% (Slower kinetics).	85-95% (Fast kinetics).

The "Green Premium" Calculation

If your facility lacks a sulfur scrubber, the capital expenditure (CAPEX) to install one for DMDTC usage often exceeds the operational expenditure (OPEX) difference of buying the more expensive DMCC reagent for campaigns under 100 kg.

Validated Experimental Protocols

Protocol A: Synthesis of N-Cyano-N'-methyl-N''-(2-phenylethyl)guanidine using DMCC

This protocol demonstrates the "Clean" route suitable for labs without high-capacity scrubbers.

Reagents:

- **Dimethyl cyanocarbonimidate (DMCC):** 1.0 eq
- Phenethylamine: 1.0 eq
- Methylamine (33% in EtOH): 1.2 eq
- Solvent: Acetonitrile or Methanol

Step-by-Step:

- **Intermediate Formation:** Dissolve DMCC (14.2 g, 100 mmol) in Acetonitrile (100 mL) at 0°C.
- **First Addition:** Add Phenethylamine (12.1 g, 100 mmol) dropwise over 30 mins. Maintain temperature < 5°C to prevent double substitution.
- **Monitor:** Stir at room temperature for 3 hours. TLC (SiO₂, EtOAc/Hex) should show disappearance of DMCC.
 - Note: The intermediate O-methyl-N-cyanoisourea is stable and can be isolated if needed, but one-pot is standard.
- **Second Addition:** Add Methylamine solution (1.2 eq). Heat the mixture to reflux (approx. 80°C) for 4-6 hours.
 - Critical: Oxygen analogs are less reactive than sulfur analogs; reflux is often required to drive the second amine addition.
- **Workup:** Concentrate in vacuo. The byproduct is methanol, which evaporates easily. Recrystallize the residue from Isopropanol/Water.

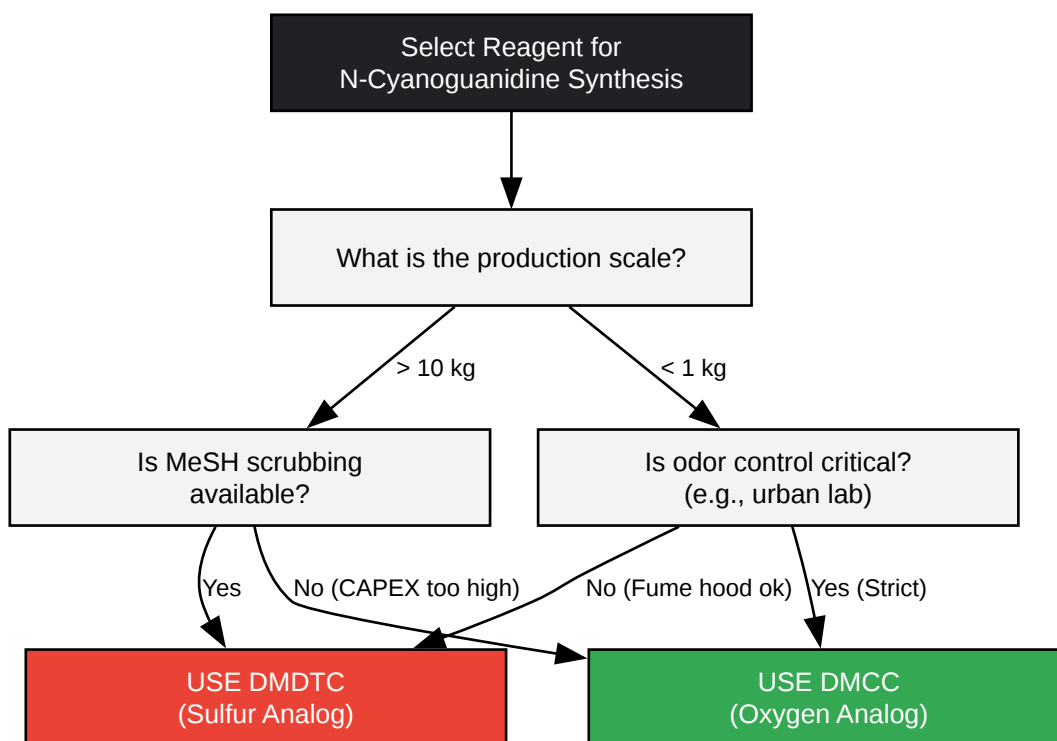
Protocol B: Handling the Sulfur Analog (DMDTC) - For Comparison

Requires efficient fume hood and bleach trap.

- Setup: Vent the reaction vessel through a scrubber containing 10% NaOH + 5% NaOCl (Bleach) to neutralize Methyl Mercaptan.
- Reaction: Reaction proceeds similarly but often at room temperature for the second step due to higher reactivity of the S-methyl leaving group.
- Odor Control: All glassware must be soaked in bleach solution immediately after use.

Decision Framework

Use the following logic flow to select the appropriate reagent for your campaign.



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Figure 2: Reagent Selection Decision Matrix based on scale and infrastructure.

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